

Bis(2,4-dichlorobenzoyl) peroxide molecular weight and formula

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Compound of Interest

Compound Name: Bis(2,4-dichlorobenzoyl) peroxide

Cat. No.: B094600

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Technical Guide: Bis(2,4-dichlorobenzoyl) Peroxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the molecular weight and chemical formula of **Bis(2,4-dichlorobenzoyl) peroxide**, a compound of interest in various industrial and research applications.

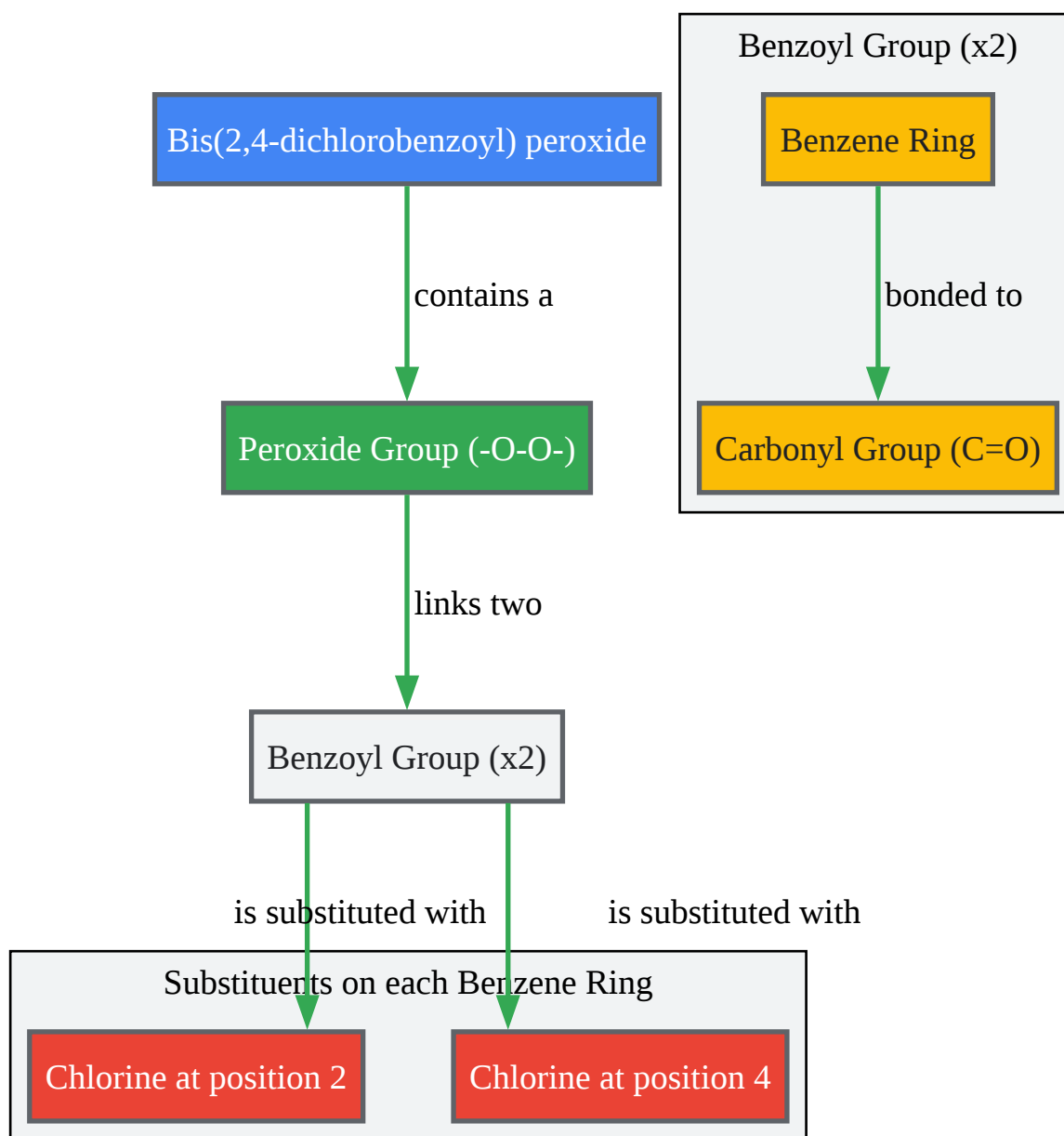
Molecular and Physical Data

The fundamental chemical properties of **Bis(2,4-dichlorobenzoyl) peroxide** are summarized in the table below. This data is essential for accurate experimental design, stoichiometric calculations, and material characterization.

Parameter	Value
Molecular Formula	C ₁₄ H ₆ Cl ₄ O ₄ [1][2][3][4]
Molecular Weight	380.0 g/mol [1][2]
CAS Number	133-14-2 [1]
Appearance	White to pale yellow paste or powder [5]

Structural Information

To understand the chemical reactivity and interactions of **Bis(2,4-dichlorobenzoyl) peroxide**, a comprehension of its structural components is crucial. The following diagram illustrates the logical relationship between the name of the compound and its constituent parts.



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Caption: Structural breakdown of **Bis(2,4-dichlorobenzoyl) peroxide**.

This guide serves as a foundational resource for professionals engaged in research and development activities involving **Bis(2,4-dichlorobenzoyl) peroxide**. For further information on safety, handling, and specific experimental protocols, consulting a comprehensive Material Safety Data Sheet (MSDS) is strongly recommended.[3]

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References

- 1. Bis(2,4-dichlorobenzoyl) Peroxide|CAS 133-14-2 [benchchem.com]
- 2. 2,4-Dichlorobenzoyl peroxide | C14H6Cl4O4 | CID 61078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bis (2,4-Dichloro Benzoyl) Peroxide | CAS: 133-14-2 | Enox DCBP [vestachem.com]
- 4. GSRS [precision.fda.gov]
- 5. Bis (2,4-Dichloro Benzoyl) Peroxide Bulk Manufacturer, CAS NO 133-14-2 | Suze Chemical [suzehg.com]
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